

1,1,3-Trichloropropene CAS number 2567-14-8

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Compound of Interest

Compound Name: 1,1,3-Trichloropropene

Cat. No.: B110787

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An In-Depth Technical Guide to **1,1,3-Trichloropropene** (CAS No. 2567-14-8)

Abstract

1,1,3-Trichloropropene (CAS No. 2567-14-8) is a halogenated alkene of significant interest as a versatile chemical intermediate in organic synthesis.^{[1][2][3]} This guide provides a comprehensive technical overview of its chemical and physical properties, established synthesis methodologies, reactivity, applications, and analytical procedures. A critical component of this document is the detailed examination of safety protocols and toxicological data to ensure responsible handling and application in a research and development setting. The information is structured to provide both foundational knowledge and practical, field-proven insights for professionals engaged in chemical research and drug development.

Introduction and Core Characteristics

1,1,3-Trichloropropene, with the chemical formula $C_3H_3Cl_3$, is a colorless, flammable liquid with a sharp, pungent odor.^[1] It is recognized primarily for its role as a precursor and solvent in the synthesis of other chemicals.^{[1][3]} Its utility also extends to the pesticide industry, where it has been used as a soil fumigant.^[1] The unique arrangement of chlorine atoms on the propene backbone imparts specific reactivity that can be leveraged in various synthetic pathways. Understanding its fundamental properties is the first step toward its effective and safe utilization in the laboratory.

Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is paramount for its application in controlled chemical reactions and for establishing appropriate storage and handling protocols. The key properties of **1,1,3-Trichloropropene** are summarized below.

Property	Value	Source
CAS Number	2567-14-8	[4][5]
Molecular Formula	C ₃ H ₃ Cl ₃	[1][4]
Molecular Weight	145.41 g/mol	[1][4][6]
IUPAC Name	1,1,3-trichloroprop-1-ene	[4][7]
Appearance	Colorless liquid	[1][3]
Boiling Point	131.5 °C (at 760 mmHg)	[1][8][9]
Melting Point	-30 °C (estimate)	[1][8]
Density	~1.37 g/cm ³	[5][8][9]
Flash Point	48.9 °C	[1][8]
Vapor Pressure	11.3 mmHg at 25°C	[1]
Solubility	Soluble in chloroform and slightly soluble in hexanes. Insoluble in water.	[3][10]
Refractive Index	1.4895 (estimate)	[1]
InChI Key	JFEVIPGMXQNRFF-UHFFFAOYSA-N	[6][7]

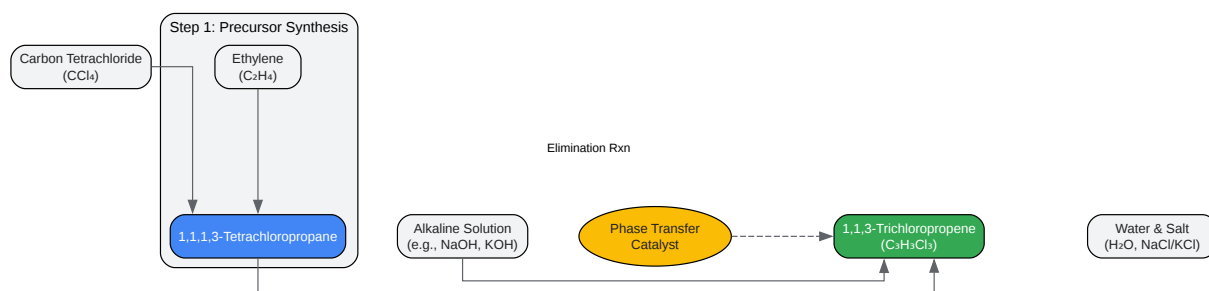
Synthesis and Manufacturing Principles

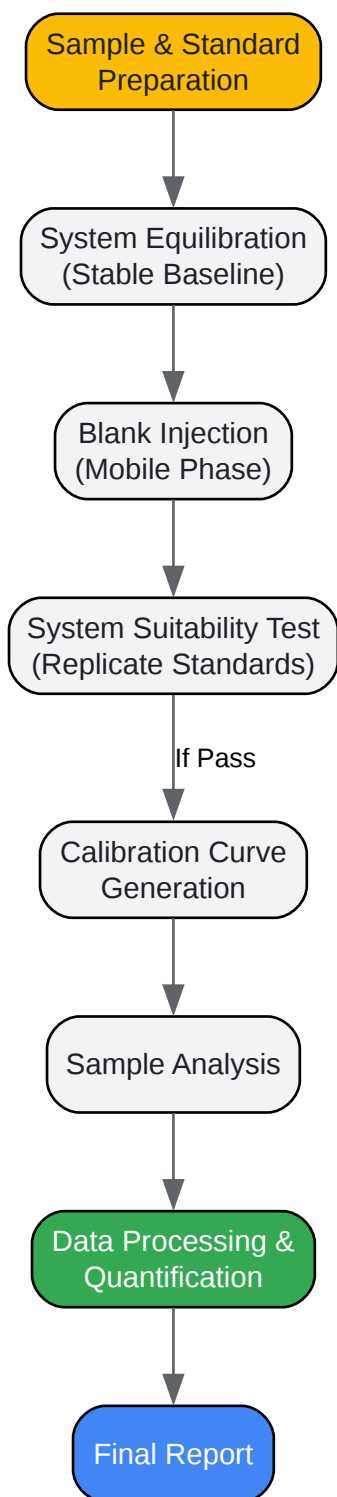
The primary industrial synthesis of **1,1,3-Trichloropropene** involves the dehydrochlorination of 1,1,1,3-tetrachloropropane. This reaction is a classic elimination reaction, often facilitated by a base.

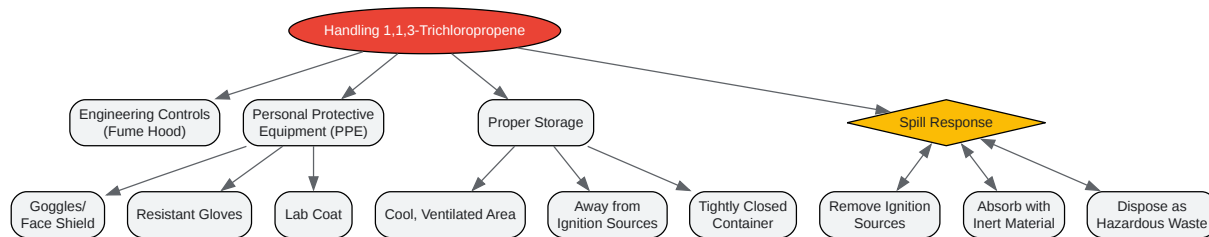
Dehydrochlorination of 1,1,1,3-Tetrachloropropane

The precursor, 1,1,1,3-tetrachloropropane, is typically synthesized via the addition of carbon tetrachloride to ethylene.^[11]^[12] The subsequent dehydrochlorination is an essential step, yielding a mixture of trichloropropene isomers.

- **Reaction Causality:** The use of an alkaline aqueous solution (e.g., potassium hydroxide in ethanol or sodium hydroxide) provides the hydroxide ions necessary to abstract a proton, initiating the elimination of a chlorine atom and forming the double bond.^[11] The reaction of the water-insoluble 1,1,1,3-tetrachloropropane is often carried out in the presence of a phase transfer catalyst, such as a quaternary ammonium salt, to enhance the reaction rate by facilitating the transport of the hydroxide reactant into the organic phase.^[13]
- **Process Considerations:** Reaction temperature is a critical parameter. Japanese patent literature suggests that conducting the dehydrochlorination at temperatures of 85°C or higher can lead to both high conversion rates and high selectivity, which is industrially significant for reducing raw material costs and waste.^[12] Another patented method describes a liquid-phase process heating 1,1,1,3-tetrachloropropane to at least 175°C to produce 1,1,3-trichloro-1-propene.^[14]







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